

Essential Guide to the Safe Disposal of CDK2-IN-18

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Compound of Interest

Compound Name: CDK2-IN-18

Cat. No.: B15584025

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the proper disposal of **CDK2-IN-18**, a potent inhibitor of CDK2/E and CDK4/D1. Adherence to these procedural guidelines is vital for ensuring laboratory safety, regulatory compliance, and building a culture of trust and responsibility in chemical handling. Given that **CDK2-IN-18** is an active pharmacological agent, all waste materials containing this compound must be treated as hazardous chemical waste.

Compound Identification and Hazard Overview

A specific Safety Data Sheet (SDS) for **CDK2-IN-18** should be obtained from your supplier. In the absence of a specific SDS, the following information is based on general best practices for the disposal of potent, biologically active small molecules.

Identifier	Information
Chemical Name	CDK2-IN-18
Synonym	Compound 8q
CAS Number	364735-73-9[1][2]
Supplier Example	MedChemExpress (Cat. No.: HY-155602)[1]
Known Targets	CDK2/E (IC50 = 8 nM), CDK4/D1 (IC50 = 46 nM)[1]
Assumed Hazards	Potentially cytotoxic, handle with care. Avoid inhalation, and contact with skin and eyes.[3]

Step-by-Step Disposal Protocol

The proper disposal of **CDK2-IN-18** requires a systematic approach, from the point of generation to final collection by a certified hazardous waste contractor.

1. Personal Protective Equipment (PPE)

Before handling any waste containing **CDK2-IN-18**, ensure the following PPE is worn:

- Eye Protection: Chemical safety goggles or a face shield.
- Hand Protection: Chemically resistant gloves (e.g., nitrile).
- Body Protection: A laboratory coat.
- Respiratory Protection: Use in a well-ventilated area, such as a chemical fume hood.

2. Waste Segregation and Containment

Proper segregation at the point of generation is critical to prevent accidental mixing of incompatible waste streams.

Waste Stream	Containment and Labeling Procedure
Solid Waste	- Place unused/expired solid CDK2-IN-18, contaminated weighing paper, gloves, and pipette tips into a designated, durable, and sealable hazardous waste container. - The container must be clearly labeled: "Hazardous Waste - CDK2-IN-18 (CAS 364735-73-9)".
Liquid Waste	- Collect all solutions containing CDK2-IN-18 (e.g., from experiments, stock solutions) in a dedicated, leak-proof, and shatter-resistant container. - The container must be clearly labeled: "Hazardous Waste - Liquid - CDK2-IN-18 (CAS 364735-73-9)" and list all other chemical components and their approximate concentrations.
Contaminated Sharps	- Dispose of any needles or other sharps contaminated with CDK2-IN-18 in a designated, puncture-resistant sharps container that is also labeled for hazardous chemical waste.

Important:

- NEVER dispose of **CDK2-IN-18** down the drain or in the regular trash.
- Keep all hazardous waste containers securely closed except when adding waste.

3. Storage of Hazardous Waste

Store all **CDK2-IN-18** waste in a designated and secure Satellite Accumulation Area (SAA) within the laboratory. Ensure that this area is away from general laboratory traffic and that incompatible waste types are properly segregated.

4. Request for Disposal

Arrange for the collection of the hazardous waste through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor. Do not attempt to remove or transport the waste from the facility yourself.

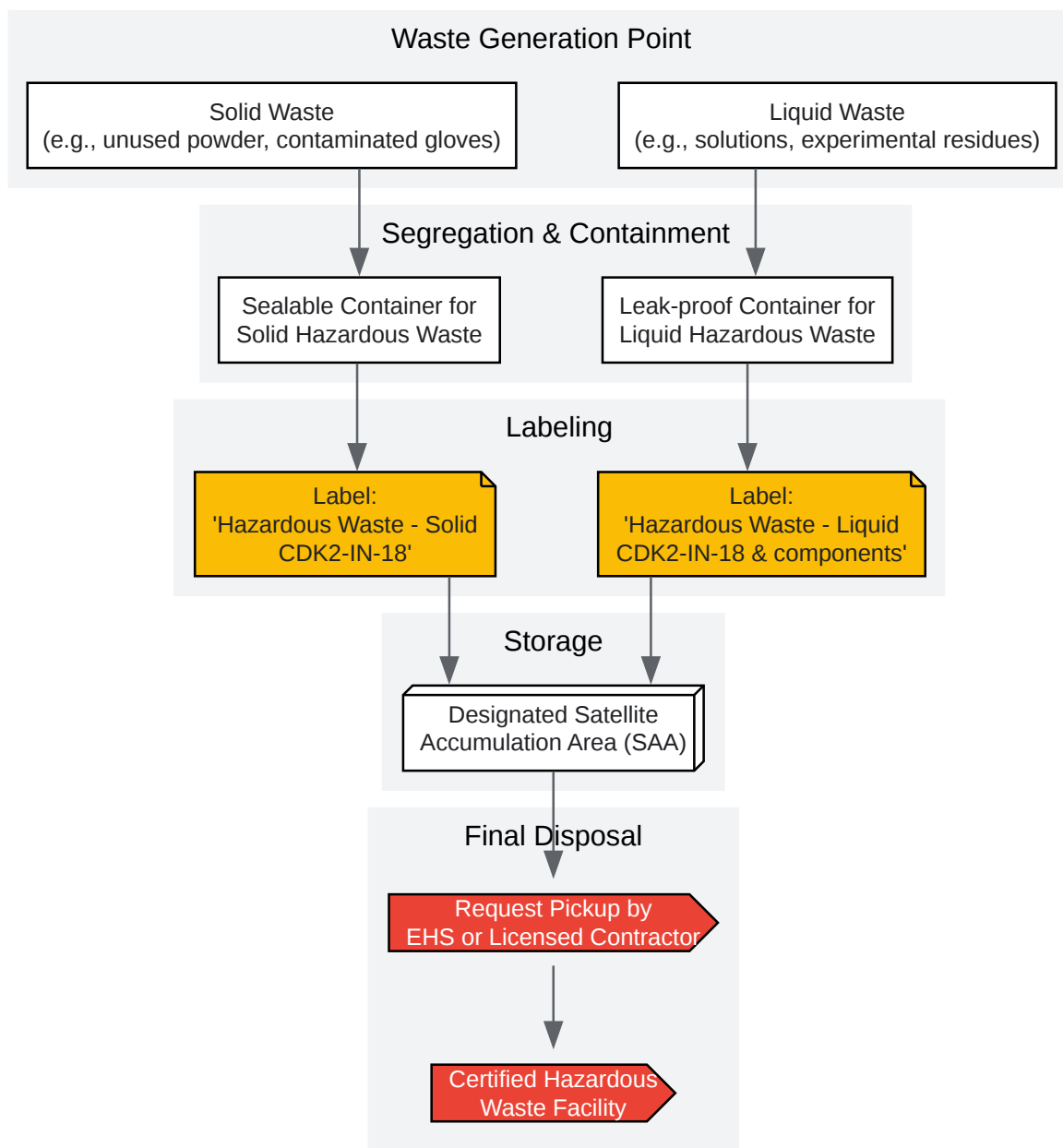
Emergency Procedures for Spills

In the event of a spill of **CDK2-IN-18**:

- **Evacuate and Ventilate:** Immediately alert others in the area and evacuate if necessary. Ensure the area is well-ventilated, preferably within a chemical fume hood.
- **Containment:** For small spills, use a non-combustible absorbent material (e.g., sand or vermiculite) to contain the substance.
- **Cleanup:** Carefully sweep or scoop the contained material into a designated hazardous waste container.
- **Decontamination:** Clean the spill area thoroughly with a suitable solvent (e.g., 70% ethanol) followed by a cleaning agent. All cleaning materials must be disposed of as hazardous waste.
- **Reporting:** Report the spill to your institution's EHS department.

Workflow for Proper Disposal of CDK2-IN-18

Proper Disposal Workflow for CDK2-IN-18



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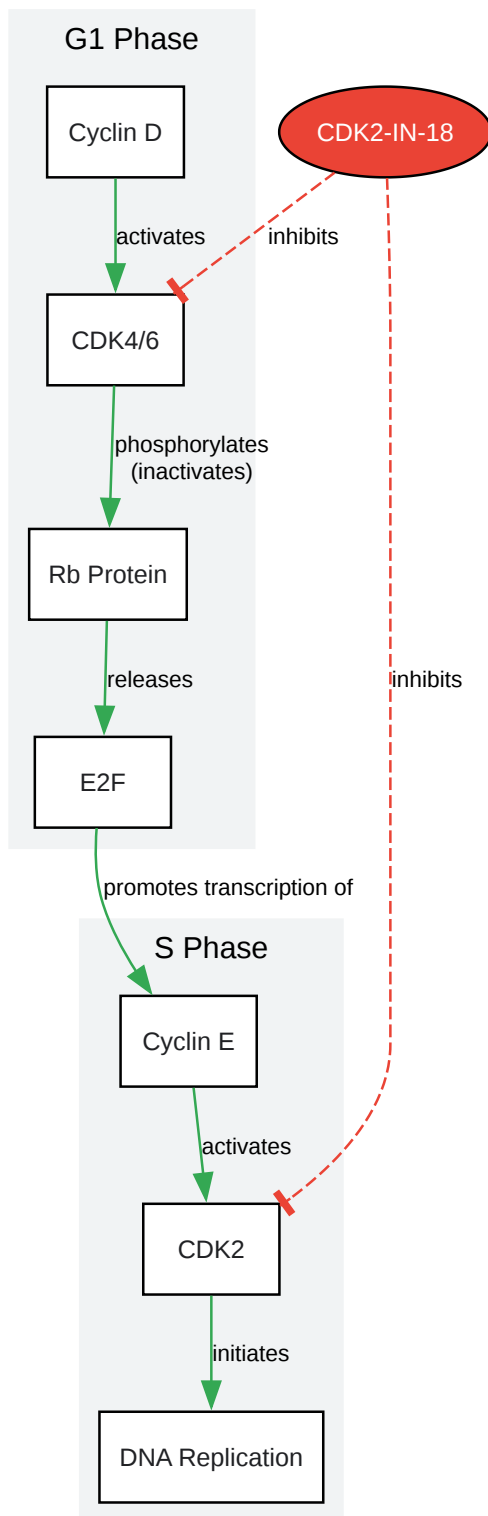
Proper Disposal Workflow for **CDK2-IN-18**

Signaling Pathway Context: The Role of CDK2

CDK2 (Cyclin-Dependent Kinase 2) is a key regulator of the cell cycle, primarily at the G1/S phase transition. Its activity is dependent on binding to cyclins E or A. Dysregulation of the

CDK2 pathway is a common feature in many cancers, making it a significant target for drug development. Inhibitors like **CDK2-IN-18** are designed to block the kinase activity of CDK2, thereby preventing cell cycle progression and inducing cell cycle arrest. This biological activity underscores the importance of handling and disposing of such compounds with appropriate precautions to prevent unintended environmental or health impacts.

Simplified CDK2 Signaling Pathway in Cell Cycle Progression

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Simplified CDK2 Signaling Pathway

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References

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